

Comparative Efficacy of Verapamil in Different Cell Lines

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Compound of Interest

Compound Name: Veramid
CAS No.: 8015-18-7
Cat. No.: B1219812

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Verapamil, a calcium channel blocker, has been investigated for its anti-cancer properties, both as a standalone agent and as an adjuvant to chemotherapy. Its primary mechanism of action involves the inhibition of L-type calcium channels, leading to a reduction in intracellular calcium levels. This can interfere with several cellular processes crucial for cancer cell proliferation and survival.^{[1][2][3]}

Quantitative Data Summary

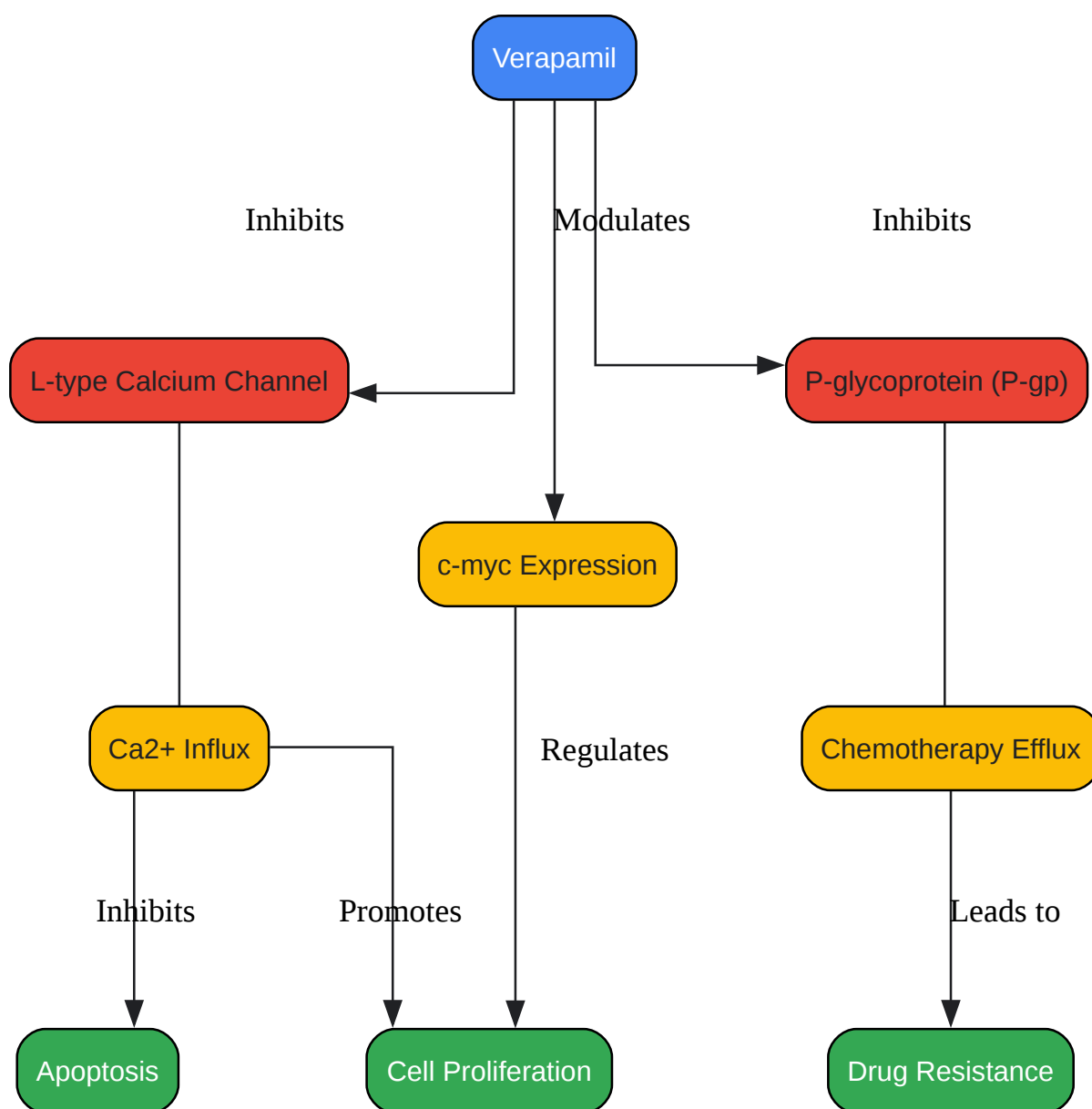
The following table summarizes the inhibitory effects of Verapamil on the proliferation of various cancer cell lines as reported in preclinical studies.

Cell Line	Cancer Type	Assay	IC50 (μM)	Reference
B16	Murine Melanoma	Cell Proliferation Assay	Not Specified	[1]
L3.6pl	Pancreatic Cancer	Cell Proliferation Assay	>200	[4]
L3.6plGres	Chemoresistant Pancreatic Cancer	Cell Proliferation Assay	~150	[4]
AsPC-1	Pancreatic Cancer	Cell Proliferation Assay	>200	[4]
AsPC-1-SP	Pancreatic Cancer Side Population	Cell Proliferation Assay	~175	[4]
G292	Osteosarcoma	Cell Viability Assay	50-100 μg/ml	[2]

Note: IC50 values represent the concentration of a drug that is required for 50% inhibition in vitro. A lower IC50 value indicates a higher potency. The data for G292 cells is presented in μg/ml as provided in the source.

Signaling Pathway of Verapamil's Anti-Cancer Action

Verapamil's effect on cancer cells is multifaceted. One of its key roles is the inhibition of P-glycoprotein (P-gp), a drug efflux pump that contributes to multidrug resistance.[4] By blocking P-gp, Verapamil can increase the intracellular concentration of chemotherapeutic agents, thereby enhancing their efficacy.[4] Furthermore, Verapamil has been shown to affect the expression of genes involved in cell cycle regulation, such as c-myc.[1]



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Caption: Verapamil's anti-cancer signaling pathways.

Experimental Protocols

Cell Proliferation Assay (MTT Assay)

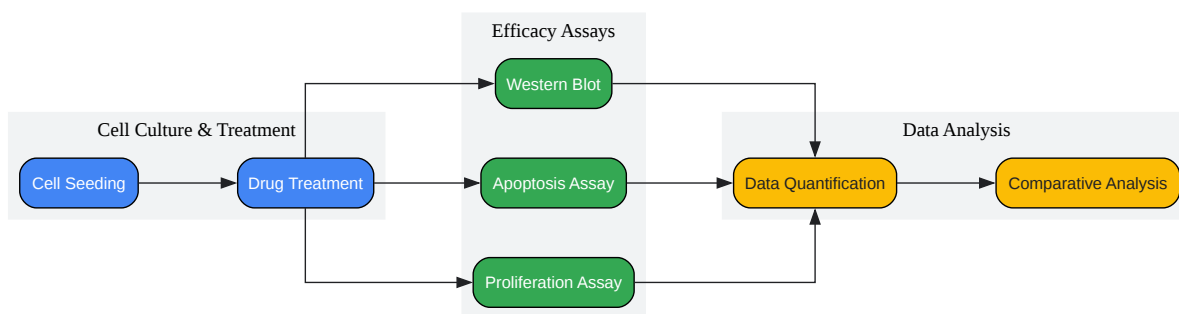
- **Cell Seeding:** Cancer cell lines are seeded in 96-well plates at a density of 5,000-10,000 cells per well and allowed to adhere overnight.

- **Drug Treatment:** The following day, the culture medium is replaced with fresh medium containing various concentrations of Verapamil or a vehicle control.
- **Incubation:** Cells are incubated for 48-72 hours at 37°C in a humidified atmosphere with 5% CO₂.
- **MTT Addition:** After the incubation period, 20 µL of MTT solution (5 mg/mL in PBS) is added to each well, and the plates are incubated for another 4 hours.
- **Formazan Solubilization:** The medium is removed, and 150 µL of DMSO is added to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** The absorbance is measured at 570 nm using a microplate reader. The percentage of cell viability is calculated relative to the vehicle-treated control cells.

P-glycoprotein (P-gp) Expression Analysis (Western Blotting)

- **Cell Lysis:** Cells treated with Verapamil or control are harvested and lysed in RIPA buffer containing protease inhibitors.
- **Protein Quantification:** The total protein concentration of the lysates is determined using a BCA protein assay.
- **SDS-PAGE:** Equal amounts of protein (20-30 µg) are separated by sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE).
- **Protein Transfer:** The separated proteins are transferred to a polyvinylidene difluoride (PVDF) membrane.
- **Immunoblotting:** The membrane is blocked with 5% non-fat milk in Tris-buffered saline with Tween 20 (TBST) for 1 hour at room temperature. The membrane is then incubated with a primary antibody against P-gp overnight at 4°C.
- **Secondary Antibody Incubation:** After washing with TBST, the membrane is incubated with a horseradish peroxidase (HRP)-conjugated secondary antibody for 1 hour at room temperature.

- Detection: The protein bands are visualized using an enhanced chemiluminescence (ECL) detection system.



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Caption: General experimental workflow for efficacy testing.

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